

# How to remove manganese interference in DPD chlorine test

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,N-Diethyl-p-phenylenediamine sulfate*

Cat. No.: B3023379

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## Technical Support Center: DPD Chlorine Analysis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during DPD chlorine testing, with a specific focus on manganese interference.

### Frequently Asked Questions (FAQs)

Q1: What is the DPD method for chlorine testing?

A1: The DPD (N,N-diethyl-p-phenylenediamine) method is a colorimetric technique used to measure chlorine residual in water. When DPD reagent is added to a water sample containing chlorine, it reacts to produce a pink color. The intensity of this pink color is directly proportional to the chlorine concentration and can be measured using a colorimeter or spectrophotometer.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q2: How does manganese interfere with the DPD chlorine test?

A2: Oxidized forms of manganese, such as  $Mn^{4+}$  and  $Mn^{7+}$ , can also react with the DPD indicator, producing a pink color that is indistinguishable from the color produced by chlorine.[\[4\]](#)

[5] This leads to a false positive result, causing an overestimation of the true chlorine concentration. This interference is immediate and stable.[4]

Q3: How can I tell if my DPD chlorine test is being affected by manganese interference?

A3: If you suspect manganese interference, you may observe a stable pink color in your DPD test even when you believe there should be little to no chlorine present. To confirm, you can use a specific method to compensate for the manganese, as described in the troubleshooting guide below.

## Troubleshooting Guide: Manganese Interference

This guide provides detailed procedures to identify and mitigate manganese interference in your DPD chlorine test.

### Issue: Falsely high chlorine readings in DPD test.

Cause: Oxidized manganese in the sample is reacting with the DPD reagent.

Solution 1: Compensation Method using Potassium Iodide and Sodium Arsenite

This is the most common method to correct for manganese interference. It involves a two-part measurement to differentiate the chlorine concentration from the manganese interference.[6][7]

Experimental Protocol:

- Measurement A: Total Oxidants (Chlorine + Manganese)
  1. Take a 25 mL water sample.
  2. Perform the standard DPD total chlorine test according to your test kit or instrument's instructions.
  3. Record this result as Reading A. This reading represents the combined concentration of chlorine and oxidized manganese.
- Measurement B: Manganese Interference

1. Take a fresh 25 mL water sample.
  2. Adjust the sample pH to between 6 and 7.<sup>[6]</sup><sup>[8]</sup>
  3. Add 3 drops of Potassium Iodide solution (30 g/L).<sup>[6]</sup> Mix and allow a 1-minute reaction time.<sup>[6]</sup> This step allows the chlorine to react with the iodide.
  4. Add 3 drops of Sodium Arsenite solution (5 g/L).<sup>[6]</sup> Mix thoroughly. The sodium arsenite will destroy the chlorine, leaving only the oxidized manganese to react with the DPD reagent.<sup>[6]</sup><sup>[9]</sup>
  5. Immediately add the DPD reagent and perform the chlorine measurement as usual.
  6. Record this result as Reading B. This represents the concentration of interfering manganese.
- Calculation of True Chlorine Concentration
    - Subtract the second reading from the first: True Total Chlorine = Reading A - Reading B

#### Quantitative Data:

The detection limit for manganese interference varies depending on the specific DPD test kit and instrument used.

Test Method	Manganese (Mn) Concentration Required to Produce False Reading	Equivalent False Chlorine (Cl <sub>2</sub> ) Reading
Color Disc Test Kit (e.g., Hach Model CN-66)	0.03 ppm	0.1 ppm
Low-Range DPD on Colorimeters/Spectrophotometers	0.006 ppm	0.02 ppm

<sup>[1]</sup>

#### Solution 2: Alternative Method - Indophenol Free Chlorine Test

For free chlorine measurements, an alternative method that is not subject to manganese interference is the Indophenol method (e.g., Hach Method 10241).<sup>[5][7]</sup> This method is based on the indophenol reaction and directly measures free chlorine without interference from manganese or chloramines.<sup>[5][10]</sup>

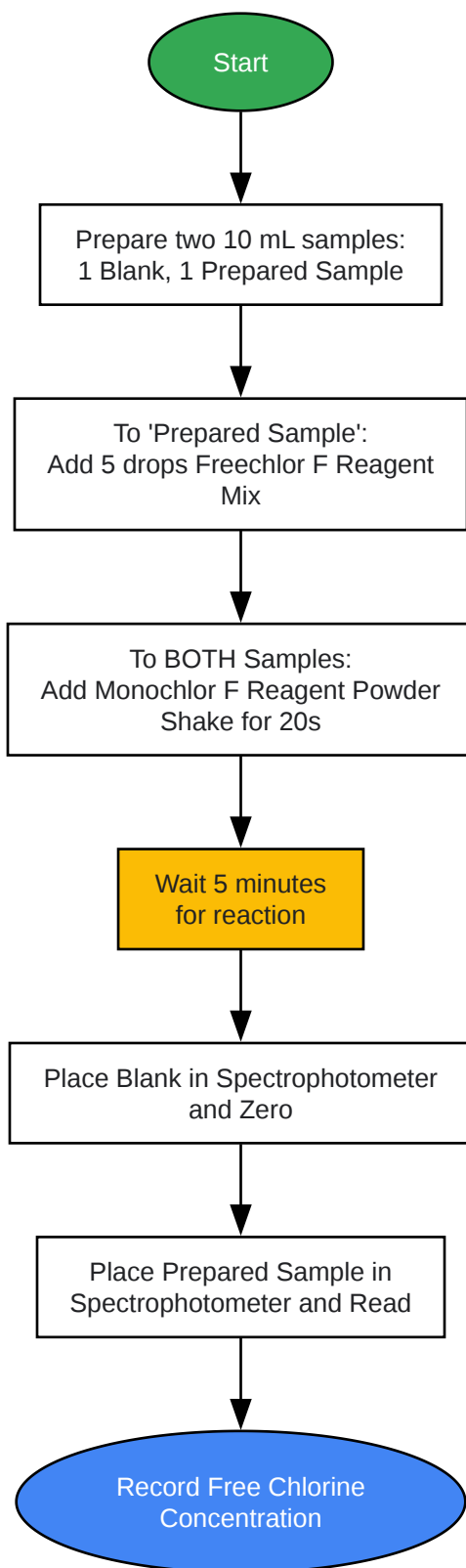
Experimental Protocol (Hach Method 10241):

- Sample Preparation:
  1. Fill two 10 mL sample cells with your water sample. One will serve as the blank and the other as the prepared sample.
- Reagent Addition:
  1. To the "prepared sample" cell, add 5 drops of Freechlor F Reagent Solution. Stopper and invert to mix.
  2. Add the contents of one Monochlor F Reagent Powder Pillow to both the blank and the prepared sample cells.
- Reaction and Measurement:
  1. Stopper both cells and shake for approximately 20 seconds to dissolve the powder.
  2. Allow a 5-minute reaction time.<sup>[11]</sup>
  3. Place the blank in the spectrophotometer and zero the instrument.
  4. Place the prepared sample in the instrument and read the free chlorine concentration.

## Visual Workflow Diagrams

Caption: Workflow for Manganese Interference Compensation using Potassium Iodide and Sodium Arsenite.

Caption: Workflow for the Indophenol Free Chlorine Test (Manganese-Free Alternative).



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- To cite this document: BenchChem. [How to remove manganese interference in DPD chlorine test]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3023379#how-to-remove-manganese-interference-in-dpd-chlorine-test]

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